

Spectroscopic Analysis of Aricine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Aricine*
CAS No.: *482-91-7*
Cat. No.: *B033197*

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An In-depth Examination of the NMR and MS Data of a Bioactive Indole Alkaloid

Introduction

Aricine, a prominent indole alkaloid primarily isolated from species of the *Rauwolfia* and *Cinchona* genera, has garnered interest within the scientific community for its distinct chemical architecture and potential pharmacological activities. As a member of the oxindole alkaloid family, its structural elucidation and characterization are pivotal for understanding its biological interactions and for guiding synthetic and semi-synthetic derivatization efforts in drug discovery. This technical guide provides a comprehensive overview of the spectroscopic data analysis of **aricine**, focusing on Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), tailored for researchers, scientists, and drug development professionals.

Molecular Profile of Aricine

Aricine is chemically designated as (19 α ,20 α)-16,17-Didehydro-10-methoxy-19-methyloxayohimban-16-carboxylic acid methyl ester^[1]. Its fundamental properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₆ N ₂ O ₄	[1][2]
Molecular Weight	382.45 g/mol	[1][2]
CAS Number	482-91-7	[1]
Synonyms	Quinovatine, Cinchovatine, Heterophylline	[1]
UV max (Ethanol)	229, 281 nm	[1]

Spectroscopic Data Analysis

The structural elucidation of **aricine** relies heavily on the synergistic interpretation of data from various spectroscopic techniques, primarily NMR and MS. While a complete, publicly available dataset of all 2D NMR experiments for **aricine** is not readily accessible in the literature, this guide presents the known ¹H and ¹³C NMR data and outlines the standard experimental protocols and expected data from a full suite of spectroscopic analyses.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for determining the intricate three-dimensional structure of organic molecules like **aricine** in solution.

¹H NMR Spectral Data of **Aricine**

The proton NMR spectrum provides information on the chemical environment and connectivity of hydrogen atoms in the molecule.

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
Data not available in a comprehensive public database.			

¹³C NMR Spectral Data of **Aricine**

The carbon-13 NMR spectrum reveals the number of distinct carbon environments and provides insights into the carbon skeleton.

Chemical Shift (δ) ppm	Carbon Type	Assignment
Data not available in a comprehensive public database.		

2D NMR Spectroscopy

Two-dimensional NMR experiments are crucial for assembling the complete molecular structure by establishing correlations between different nuclei.

- COSY (Correlation Spectroscopy): Identifies proton-proton (^1H - ^1H) spin-spin couplings within the molecule, revealing neighboring protons.
- HSQC (Heteronuclear Single Quantum Coherence): Correlates directly bonded proton and carbon atoms (^1H - ^{13}C), providing a map of all C-H bonds.
- HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons over two to three bonds (and sometimes four), which is essential for connecting different spin systems and identifying quaternary carbons.

Mass Spectrometry (MS)

Mass spectrometry provides the precise molecular weight and elemental composition of a molecule and offers structural information through the analysis of its fragmentation patterns.

High-Resolution Mass Spectrometry (HRMS)

HRMS is used to determine the exact mass of the molecular ion, which in turn allows for the unambiguous determination of the molecular formula. For **aricine** ($\text{C}_{22}\text{H}_{26}\text{N}_2\text{O}_4$), the expected monoisotopic mass of the protonated molecule $[\text{M}+\text{H}]^+$ would be approximately 383.1965 Da.

Tandem Mass Spectrometry (MS/MS)

In MS/MS analysis, the molecular ion is isolated and fragmented to produce a characteristic pattern of daughter ions. The fragmentation of indole alkaloids is often complex but can provide valuable structural information. Common fragmentation pathways for yohimban-type alkaloids involve cleavages of the C-ring and losses of substituents.

m/z	Proposed Fragment
Data not available in a comprehensive public database.	

Experimental Protocols

Standardized experimental protocols are essential for obtaining high-quality, reproducible spectroscopic data. The following are generalized methodologies applicable to the analysis of **aricine** and related alkaloids.

NMR Spectroscopy Protocol

- Sample Preparation: Approximately 5-10 mg of purified **aricine** is dissolved in 0.5-0.7 mL of a deuterated solvent, typically deuterated chloroform (CDCl_3) or deuterated methanol (CD_3OD), containing 0.03% (v/v) tetramethylsilane (TMS) as an internal standard. The solution is then transferred to a 5 mm NMR tube.
- Data Acquisition:
 - ^1H NMR: Spectra are typically acquired on a 400 or 500 MHz spectrometer. Key parameters include a spectral width of 12-16 ppm, a 30-degree pulse angle, an acquisition time of 2-4 seconds, and a relaxation delay of 1-5 seconds.
 - ^{13}C NMR: Spectra are acquired on the same instrument at a corresponding frequency (e.g., 100 or 125 MHz). A proton-decoupled pulse program is used with a spectral width of 200-240 ppm, an acquisition time of 1-2 seconds, and a relaxation delay of 2-5 seconds.
 - 2D NMR (COSY, HSQC, HMBC): Standard pulse programs are used. For HSQC and HMBC, the spectral widths in the ^1H and ^{13}C dimensions are set to encompass all relevant signals. The number of increments in the indirect dimension and the number of scans per

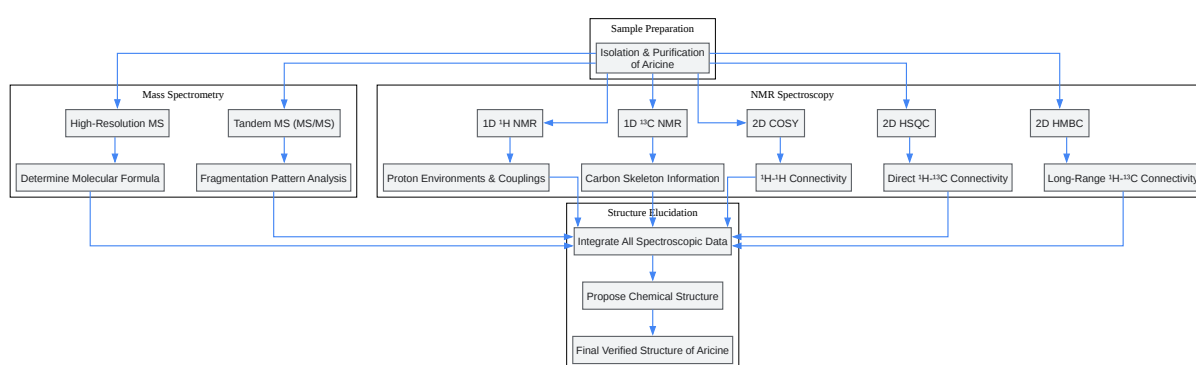
increment are optimized to achieve adequate resolution and signal-to-noise ratio within a reasonable experimental time.

Mass Spectrometry Protocol

- Sample Preparation: A dilute solution of purified **aricine** (1-10 µg/mL) is prepared in a suitable solvent such as methanol or acetonitrile, often with the addition of a small amount of formic acid (0.1%) to promote protonation for positive ion mode analysis.
- Data Acquisition (LC-MS/MS):
 - Chromatography: The sample is injected onto a C18 reversed-phase column. A gradient elution is typically employed using a mobile phase consisting of water with 0.1% formic acid (A) and acetonitrile or methanol with 0.1% formic acid (B).
 - Mass Spectrometry: The mass spectrometer is operated in positive ion mode using an electrospray ionization (ESI) source. A full scan MS spectrum is acquired to identify the protonated molecular ion $[M+H]^+$. Data-dependent MS/MS is then performed on the most intense ions to generate fragmentation spectra. Key parameters such as capillary voltage, source temperature, and collision energy are optimized for the specific instrument and analyte.

Visualization of Experimental Workflow

The process of elucidating the structure of a natural product like **aricine** from spectroscopic data follows a logical workflow.



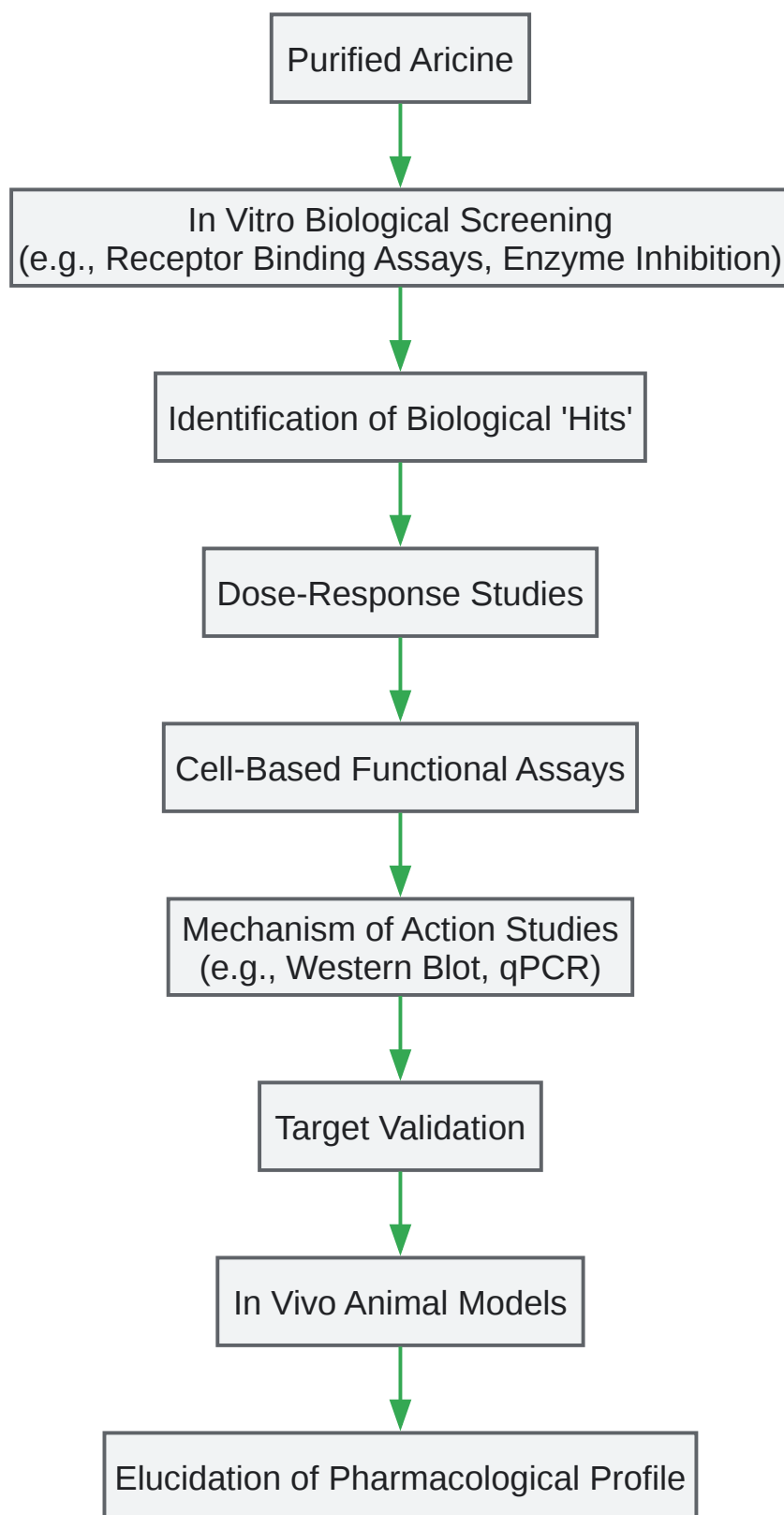
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Workflow for the Spectroscopic Analysis of **Aricine**.

Biological Activity Context

While a specific signaling pathway for **aricine** has not been fully elucidated, alkaloids from the *Rauwolfia* genus are known to possess a wide range of biological activities, often interacting with the central nervous system and cardiovascular system. For instance, the well-known alkaloid reserpine from *Rauwolfia serpentina* acts as an antihypertensive and antipsychotic

agent. It is noted, however, that **aricine** does not appear to share these specific properties[1]. Further pharmacological screening is required to determine the precise biological targets and mechanisms of action for **aricine**. The logical workflow for such an investigation is depicted below.



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Logical Workflow for Investigating **Aricine**'s Biological Activity.

Conclusion

The structural characterization of **aricine** is a critical step in unlocking its potential for therapeutic applications. This guide has provided a framework for the spectroscopic analysis of this indole alkaloid, presenting its known properties and outlining the standard methodologies for acquiring and interpreting NMR and MS data. While a complete public spectral dataset remains to be consolidated, the protocols and workflows described herein offer a robust approach for researchers in natural product chemistry and drug development to confidently engage in the analysis of **aricine** and related compounds. The detailed structural information obtained from these methods is indispensable for establishing structure-activity relationships and advancing the development of new therapeutic agents.

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